Spectroscopic Characterization of 2,5-Dichlorobenzothiazole: A Technical Guide

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Compound of Interest

Compound Name:	*2,5-Dichlorobenzothiazole*
CAS No.:	*2941-48-2*
Cat. No.:	*B1314219*

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This technical guide provides a detailed exploration of the spectroscopic properties of **2,5-Dichlorobenzothiazole**. As direct experimental spectra for this specific molecule are not widely available in public databases, this document leverages predictive methodologies and comparative analysis with structurally related compounds to offer a robust characterization. This guide is intended for researchers, scientists, and professionals in drug development who require a thorough understanding of the spectral features of halogenated benzothiazoles.

Introduction to **2,5-Dichlorobenzothiazole** and Its Spectroscopic Importance

2,5-Dichlorobenzothiazole is a halogenated heterocyclic compound with a benzothiazole core. The benzothiazole moiety is a significant pharmacophore found in a wide array of therapeutic agents, exhibiting diverse biological activities. The substitution of chlorine atoms at the 2 and 5 positions of the benzothiazole ring system is expected to significantly influence its electronic distribution, and consequently, its spectroscopic and biological properties.

Accurate spectroscopic characterization is paramount for the unambiguous identification, purity assessment, and structural elucidation of such molecules in research and development. This

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guide will delve into the predicted Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **2,5-Dichlorobenzothiazole**, providing a foundational understanding for researchers working with this or similar compounds.

Molecular Structure

The molecular structure of **2,5-Dichlorobenzothiazole** forms the basis for interpreting its spectroscopic data. The numbering of the benzothiazole ring system is crucial for the assignment of NMR signals.

Caption: Molecular structure of **2,5-Dichlorobenzothiazole**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule. The predicted ^{1}H and ^{13}C NMR spectra of **2,5-Dichlorobenzothiazole** are discussed below. These predictions are based on established substituent effects on the benzothiazole ring system.

Predicted ^{1}H NMR Spectrum

The aromatic region of the ^{1}H NMR spectrum of **2,5-Dichlorobenzothiazole** is expected to show three distinct signals corresponding to the three protons on the benzene ring. The predicted chemical shifts (in ppm, relative to TMS) and coupling patterns are detailed in the table below. The presence of the electron-withdrawing chlorine atom at the C5 position will generally shift the protons downfield.

Proton	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-4	~ 8.0	d	J(H4-H6) ≈ 2.0
H-6	~ 7.5	dd	J(H6-H7) ≈ 8.5, J(H6-H4) ≈ 2.0
H-7	~ 7.9	d	J(H7-H6) ≈ 8.5

- Rationale:

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- H-4: This proton is ortho to the electron-withdrawing chlorine at C5 and is also influenced by the thiazole ring. It is expected to be the most deshielded of the three aromatic protons, appearing as a doublet due to meta-coupling with H-6.
- H-6: This proton is ortho to the chlorine at C5 and will be split into a doublet of doublets by ortho-coupling with H-7 and meta-coupling with H-4.
- H-7: This proton is meta to the chlorine at C5 and will appear as a doublet due to ortho-coupling with H-6.

Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum is predicted to show seven signals for the seven carbon atoms in the benzothiazole ring. The chemical shifts are influenced by the electronegativity of the attached atoms (N, S, Cl) and the overall aromatic system.

Carbon	Predicted Chemical Shift (δ, ppm)
C-2	~ 155
C-3a	~ 135
C-4	~ 125
C-5	~ 130
C-6	~ 128
C-7	~ 122
C-7a	~ 152

- Rationale:
  - C-2: This carbon is bonded to nitrogen and chlorine, and is part of the thiazole ring, leading to a significant downfield shift.
  - C-3a and C-7a: These are the bridgehead carbons and are expected to be in the downfield region of the aromatic carbons.

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- C-4, C-6, C-7: These carbons are bonded to hydrogen and their shifts are influenced by the positions relative to the chloro substituent and the fused thiazole ring.
- C-5: The carbon directly attached to the chlorine atom will experience a downfield shift due to the inductive effect of the chlorine.

Experimental Protocol for NMR Data Acquisition



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Caption: Standard workflow for NMR data acquisition and processing.

- Sample Preparation: Accurately weigh approximately 5-10 mg of **2,5-Dichlorobenzothiazole** and dissolve it in about 0.7 mL of a suitable deuterated solvent (e.g., Chloroform-d, $CDCl_3$) in a clean, dry vial. Transfer the solution to a 5 mm NMR tube.
- Instrument Setup: Insert the NMR tube into the spectrometer. Lock the spectrometer on the deuterium signal of the solvent. Perform shimming to optimize the magnetic field homogeneity.
- ^{1}H NMR Acquisition: Acquire the proton spectrum using standard parameters. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- ^{13}C NMR Acquisition: Acquire the carbon spectrum. As the natural abundance of ^{13}C is low, a larger number of scans will be required. Proton decoupling is typically used to simplify the spectrum and improve sensitivity.

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- Data Processing: Process the raw data (Free Induction Decay - FID) by applying a Fourier transform. The resulting spectrum should be phase-corrected, baseline-corrected, and referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups and vibrational modes within a molecule. The predicted key IR absorption bands for **2,5-Dichlorobenzothiazole** are listed below.

Wavenumber (cm^{-1})	Vibrational Mode
~ 3100-3000	C-H stretching (aromatic)
~ 1600-1450	C=C and C=N stretching (aromatic and thiazole ring)
~ 1200-1000	C-H in-plane bending
~ 1100-1000	C-Cl stretching
~ 900-675	C-H out-of-plane bending

- Rationale:
  - Aromatic C-H Stretch: The stretching vibrations of the C-H bonds on the benzene ring are expected in their characteristic region above 3000 cm^{-1}.
  - Ring Stretching: The C=C bonds of the benzene ring and the C=N bond of the thiazole ring will give rise to a series of absorption bands in the 1600-1450 cm^{-1} region.
  - C-Cl Stretch: The carbon-chlorine stretching vibrations are expected to appear in the fingerprint region, typically between 1100 and 1000 cm^{-1}.
  - Out-of-Plane Bending: The out-of-plane bending vibrations of the aromatic C-H bonds are highly diagnostic of the substitution pattern on the benzene ring.

Experimental Protocol for IR Data Acquisition (ATR)

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- Instrument Preparation: Ensure the Attenuated Total Reflectance (ATR) crystal of the FTIR spectrometer is clean. Record a background spectrum.
- Sample Application: Place a small amount of the solid **2,5-Dichlorobenzothiazole** sample directly onto the ATR crystal.
- Data Acquisition: Apply pressure to ensure good contact between the sample and the crystal. Collect the sample spectrum. Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
- Data Processing: The background spectrum is automatically subtracted from the sample spectrum to yield the final IR spectrum of the compound.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation. For **2,5-Dichlorobenzothiazole** ($C_7H_3Cl_2NS$), the exact mass is approximately 202.94 g/mol .

Predicted Mass Spectrum

- Molecular Ion Peak (M^+): The mass spectrum is expected to show a characteristic isotopic cluster for the molecular ion due to the presence of two chlorine atoms (^{35}Cl and ^{37}Cl) and one sulfur atom (^{32}S, ^{33}S, ^{34}S). The M^+ peak will appear at m/z ≈ 203, the M+2 peak at m/z ≈ 205, and the M+4 peak at m/z ≈ 207, with relative intensities of approximately 100:65:10.
- Major Fragmentation Pathways:
  - Loss of a chlorine atom: $[M - Cl]^+$
  - Loss of HCl: $[M - HCl]^+$
  - Cleavage of the thiazole ring, potentially leading to the loss of CNS or S.

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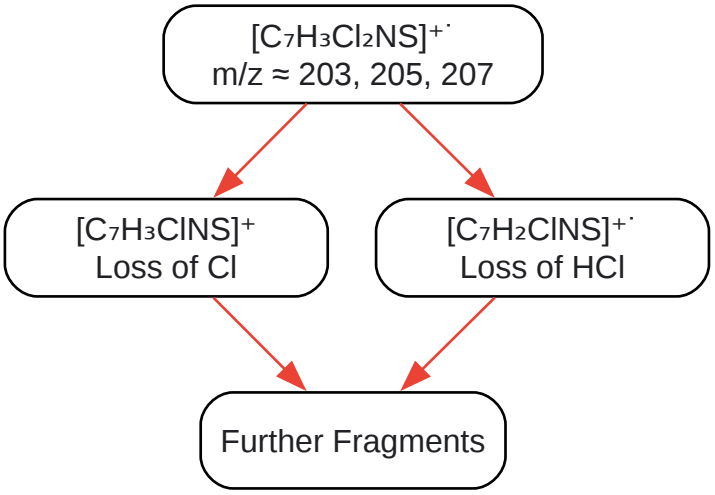

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Caption: Predicted major fragmentation pathways for **2,5-Dichlorobenzothiazole**.

Experimental Protocol for MS Data Acquisition (EI)

- Sample Introduction: Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for solids or after separation by Gas Chromatography (GC-MS).
- Ionization: The sample is ionized in the source, commonly using Electron Impact (EI) at 70 eV.
- Mass Analysis: The resulting ions are separated according to their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z.

Conclusion

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **2,5-Dichlorobenzothiazole**. While direct experimental data is limited, the predictive analysis based on fundamental principles and comparison with related compounds offers valuable insights for researchers. The provided experimental protocols serve as a practical guide for obtaining empirical data. This foundational spectroscopic information is crucial for the

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unambiguous identification and further investigation of **2,5-Dichlorobenzothiazole** in various scientific applications.

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